

# Potential for isotopic exchange with Di(2-ethylhexyl) azelate-d14

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## Compound of Interest

Compound Name: Di(2-ethylhexyl) azelate-d14

Cat. No.: B12399876

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## Technical Support Center: Di(2-ethylhexyl) azelate-d14

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the potential for isotopic exchange with **Di(2-ethylhexyl) azelate-d14** (DEHA-d14), a common internal standard used in quantitative analysis. This resource offers troubleshooting advice and frequently asked questions (FAQs) to address specific issues that may arise during experimentation.

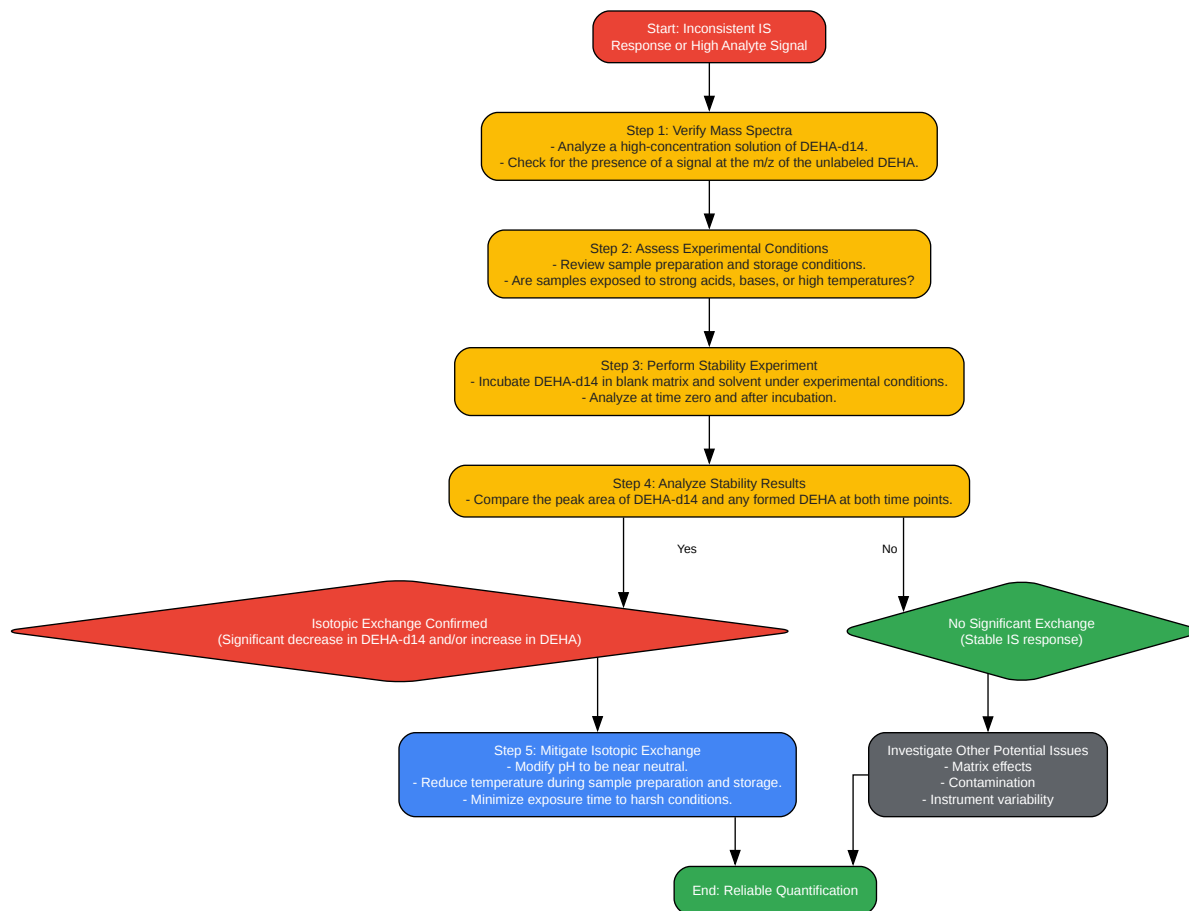
## Troubleshooting Guide: Isotopic Exchange Issues

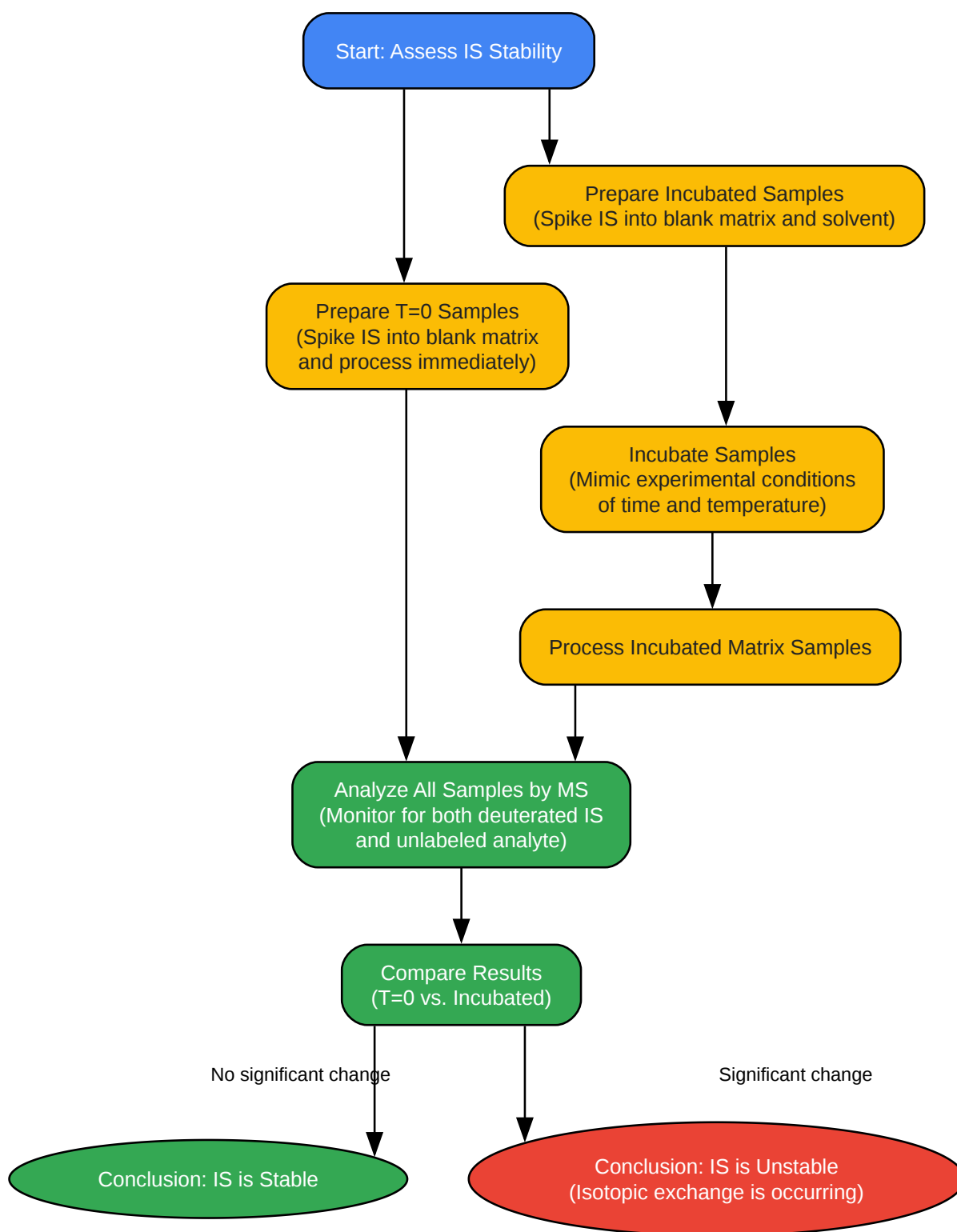
Researchers using deuterated internal standards like DEHA-d14 may encounter issues related to the stability of the deuterium labels. Isotopic exchange, the swapping of deuterium atoms for hydrogen atoms, can compromise the accuracy of quantitative results. This guide provides a systematic approach to identifying and mitigating such issues.

**Problem:** Inconsistent internal standard response or unexpectedly high analyte signal.

This may be a symptom of isotopic exchange, where the deuterated internal standard loses its deuterium labels and is detected as the unlabeled analyte.

Troubleshooting Workflow





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